

# An In-depth Technical Guide to the Physical Properties of Methyl Diethylphosphonoacetate

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## Compound of Interest

Compound Name: Methyl diethylphosphonoacetate

Cat. No.: B091671

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This guide provides a detailed overview of the key physical properties of **methyl diethylphosphonoacetate**, a versatile reagent in organic synthesis. The information is presented to support research and development activities, with a focus on accurate data, reliable experimental protocols, and a clear understanding of its chemical applications.

## Core Physical Properties

**Methyl diethylphosphonoacetate** is a colorless to slightly yellow liquid at room temperature. Its primary physical characteristics, crucial for handling, reaction setup, and purification, are summarized below.

## Quantitative Data Summary

Physical Property	Value	Conditions
Boiling Point	127-131 °C	at 9 mmHg[1][2][3]
270.2 °C	at 760 mmHg[4]	
Density	1.145 g/mL	at 25 °C[1][2][3]
1.139 g/cm <sup>3</sup>		

## Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standardized laboratory protocols for measuring the boiling point and density of liquid compounds like **methyl diethylphosphonoacetate**.

## Boiling Point Determination (Micro-Reflux Method)

This method is suitable for determining the boiling point of a small sample of liquid.

Apparatus:

- Small test tube
- Heating block or oil bath
- Hot plate with magnetic stirring capability
- Small magnetic stir bar
- Thermometer (calibrated)
- Clamps and stand

Procedure:

- Add approximately 0.5 mL of **methyl diethylphosphonoacetate** and a small magnetic stir bar to the test tube.
- Place the test tube in the heating block or oil bath, which is situated on the hot plate.
- Secure the test tube with a clamp.
- Position the thermometer so that the bulb is approximately 1 cm above the surface of the liquid.
- Turn on the stirrer to ensure gentle and even heating.
- Begin heating the apparatus.

- Observe the sample until it begins to boil and a ring of condensing vapor (refluxing) is visible on the inner wall of the test tube.
- Adjust the thermometer's position so that the bulb is level with this reflux ring.
- The stable temperature reading on the thermometer at this point is the boiling point of the liquid.<sup>[1]</sup>
- Record the ambient atmospheric pressure as the boiling point is pressure-dependent.<sup>[4]</sup>

## Density Determination (Gravimetric Method)

This protocol relies on accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Volumetric flask (e.g., 5 or 10 mL), clean and dry
- Analytical balance (accurate to at least 0.001 g)
- Pipette
- Thermometer

Procedure:

- Measure and record the mass of the clean, dry volumetric flask using the analytical balance.
- Carefully fill the volumetric flask with **methyl diethylphosphonoacetate** up to the calibration mark. Use a pipette for the final additions to ensure accuracy.
- Measure and record the combined mass of the flask and the liquid.
- Measure and record the temperature of the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty flask from the combined mass.

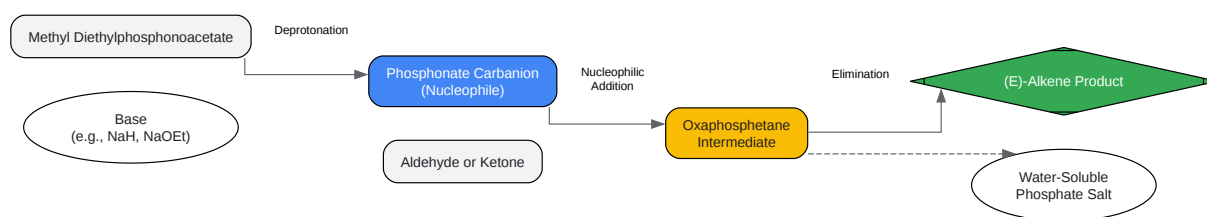
- The density is calculated by dividing the mass of the liquid by the known volume of the flask (Density = Mass / Volume).[5][6][7]

## Application in Organic Synthesis: The Horner-Wadsworth-Emmons Reaction

**Methyl diethylphosphonoacetate** is a key reagent in the Horner-Wadsworth-Emmons (HWE) reaction, a widely used method for the stereoselective synthesis of alkenes. This reaction offers significant advantages over the traditional Wittig reaction, including the use of a more nucleophilic carbanion and the easy removal of the water-soluble phosphate byproduct.[8][9] The HWE reaction typically favors the formation of (E)-alkenes.[8]

### Reaction Workflow

The general workflow for a Horner-Wadsworth-Emmons reaction using **methyl diethylphosphonoacetate** involves the deprotonation of the phosphonate to form a stabilized carbanion, which then undergoes nucleophilic addition to an aldehyde or ketone. The resulting intermediate eliminates a phosphate salt to yield the alkene product.



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Caption: Workflow of the Horner-Wadsworth-Emmons reaction.

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